

Chemical Profile and Pharmacological Basis

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Compound Focus: Quinoxidine

CAS No.: 10103-89-6

Cat. No.: S589450

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Quinoxidine is a chemical compound belonging to the class of **quinoxaline 1,4-dioxides** [1]. Its core structure consists of a quinoxaline ring system with two N-oxide groups and acetoxymethyl substituents.

The table below summarizes its basic chemical and pharmacological characteristics:

Property	Description
Systematic Name	2,3-bis(acetoxymethyl)quinoxaline 1,4-dioxide [1]
Chemical Formula	$C_{14}H_{14}N_2O_6$ [2]
Drug Class	Heterocyclic N-oxide; antibacterial agent [1]
Primary Mechanism	Serves as a prodrug ; metabolized in the body to its active form, Dioxidine [3]
Key Biological Activity	Broad-spectrum antibacterial activity [1]

Key Experimental Data and Findings

The following table consolidates quantitative and experimental data available from research studies.

Aspect	Experimental Findings	Methodology / Context
In Vivo Metabolism (Mice)	Quinoxidine itself not found in urine; Dioxidine is detected instead. Dynamics of Dioxidine excretion consistent with direct Dioxidine administration [3].	Method: Spectrochromatography. Dosing: Enteral or subcutaneous. Measurement: Urinary excretion over 7-24 hours post-administration [3].
Quantitative Analysis	A method for quantitative determination of Quinoxidine was established via non-aqueous medium titration [4].	Method: Titration in non-aqueous medium. Details are behind a paywall [4].
Genetic Safety	The compound's genetic activity was evaluated by studying its potential to induce chromosome aberrations [5].	Method: Analysis of chromosome aberrations in a cell culture system. Specific results are behind a paywall [5].

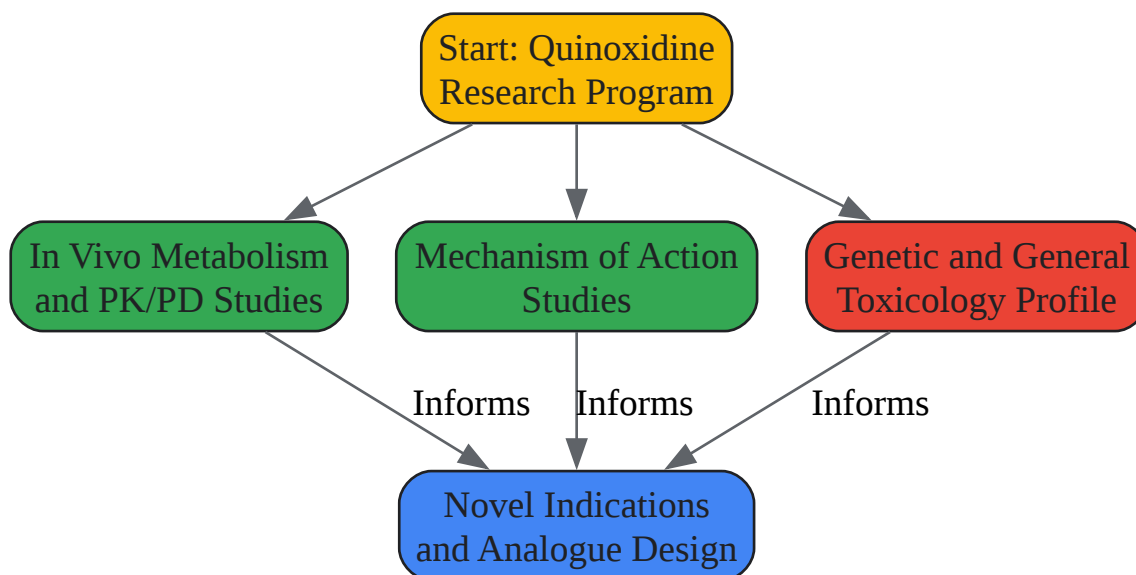
Research Context and Modern Relevance

Quinoxaline 1,4-dioxides, the chemical family including **Quinoxidine**, remain a significant focus of research due to their diverse biological properties [1].

- **Historical and Clinical Use:** **Quinoxidine** and its active metabolite, Dioxidine (2,3-bis(hydroxymethyl)quinoxaline 1,4-dioxide), have been used in clinical practice since the 1970s as broad-spectrum antibacterial agents [1].
- **Contemporary Research Directions:** Current scientific interest extends beyond their traditional antibacterial use. Researchers are now exploring quinoxaline 1,4-dioxides for development of new drugs targeting **tuberculosis, parasitic infections (like malaria and trypanosomiasis), and cancer**, particularly for targeting hypoxic tumor cells [1].
- **Research Challenges:** Despite their promising activity, this class of compounds faces challenges including potential **mutagenicity, photoallergic reactions, and development of bacterial resistance** [1].

Suggested Research Workflow

For a modern research program on **Quinoxidine**, the following workflow outlines key investigative areas based on available data.



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Limitations and Research Gaps

A truly comprehensive and current technical guide on **Quinoxidine** is difficult to assemble because the most relevant pre-clinical and clinical research identified in the search results is **primarily from the 1970s and 1980s** [3] [6] [4]. Full details of many experimental protocols and results are locked behind paywalls in older journal articles [4] [5]. Furthermore, much of the available foundational literature is in Russian [3], which may present an access barrier.

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References

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